

# Ammonium sulfide solution CAS number and safety data sheet information

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## Compound of Interest

Compound Name: Ammonium sulfide

Cat. No.: B085412

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An In-depth Technical Guide to **Ammonium Sulfide** Solution: CAS Number and Safety Data

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical properties and safety protocols is paramount. This guide provides a detailed overview of **ammonium sulfide** solution, focusing on its Chemical Abstracts Service (CAS) number and essential safety data sheet (SDS) information.

CAS Number: 12135-76-1[1][2][3][4]

## Summary of Quantitative Data

The following tables summarize the key quantitative data for **ammonium sulfide** solution, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$(\text{NH}_4)_2\text{S}$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	68.14 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to yellow liquid	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Odor	Strong odor of rotten eggs and ammonia	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
pH	9.5 to 11	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	104°F (40°C)	<a href="#">[1]</a> <a href="#">[2]</a>
Melting/Freezing Point	0° to 10°F (-17.8° to -12.2°C)	<a href="#">[1]</a>
Flash Point	71.6°F (22°C) to 140°F (60°C) (solution)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Specific Gravity	0.99 to 1.01 at 68°F	<a href="#">[2]</a>
Lower Flammability Limit	4% (as Hydrogen Sulfide)	<a href="#">[2]</a> <a href="#">[7]</a>
Upper Flammability Limit	46% (as Hydrogen Sulfide)	<a href="#">[2]</a> <a href="#">[7]</a>

Table 2: Hazard Identification and Toxicity

Hazard	Description	Source
NFPA 704 Rating	Health: 4, Flammability: 3, Reactivity: 1	[1]
Primary Hazards	Flammable, Corrosive, Acutely Toxic	[2][9]
Acute Oral Toxicity	Category 3	[1]
Acute Inhalation Toxicity	Category 3	[10]
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns)	[9][11][12]
Eye Damage/Irritation	Category 1 (Causes serious eye damage)	[11][12]
Aquatic Toxicity	Very toxic to aquatic life	[9][13]
Ecotoxicity Data	100 ppm, 72 hrs, goldfish killed, fresh water	[1]

## Experimental Protocols: Safety and Handling Procedures

Detailed methodologies for the safe handling and use of **ammonium sulfide** solution are critical to prevent exposure and accidents.

### 1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles and a full-face shield are mandatory.[1]
- Skin Protection: Neoprene or chemical-resistant gloves, a chemical suit, and boots should be worn to prevent skin contact.[1][5]
- Respiratory Protection: A NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode is required, especially in areas with inadequate ventilation.[1][7]

## 2. Handling and Storage

- Handling: Use only in a well-ventilated area, such as a fume hood.[1][5] Avoid contact with skin and eyes and inhalation of vapors.[1] All equipment used for handling must be grounded to prevent static discharge.[2] Use non-sparking tools.[1][2]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [1][14] Keep containers tightly closed and upright.[1][13] Separate from incompatible materials such as acids and strong oxidizing agents.[7][15]

## 3. First Aid Measures

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes while removing contaminated clothing.[1][6] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.[1][6] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give large quantities of water. [1][6] Seek immediate medical attention.[1]

## 4. Spill and Leak Procedures

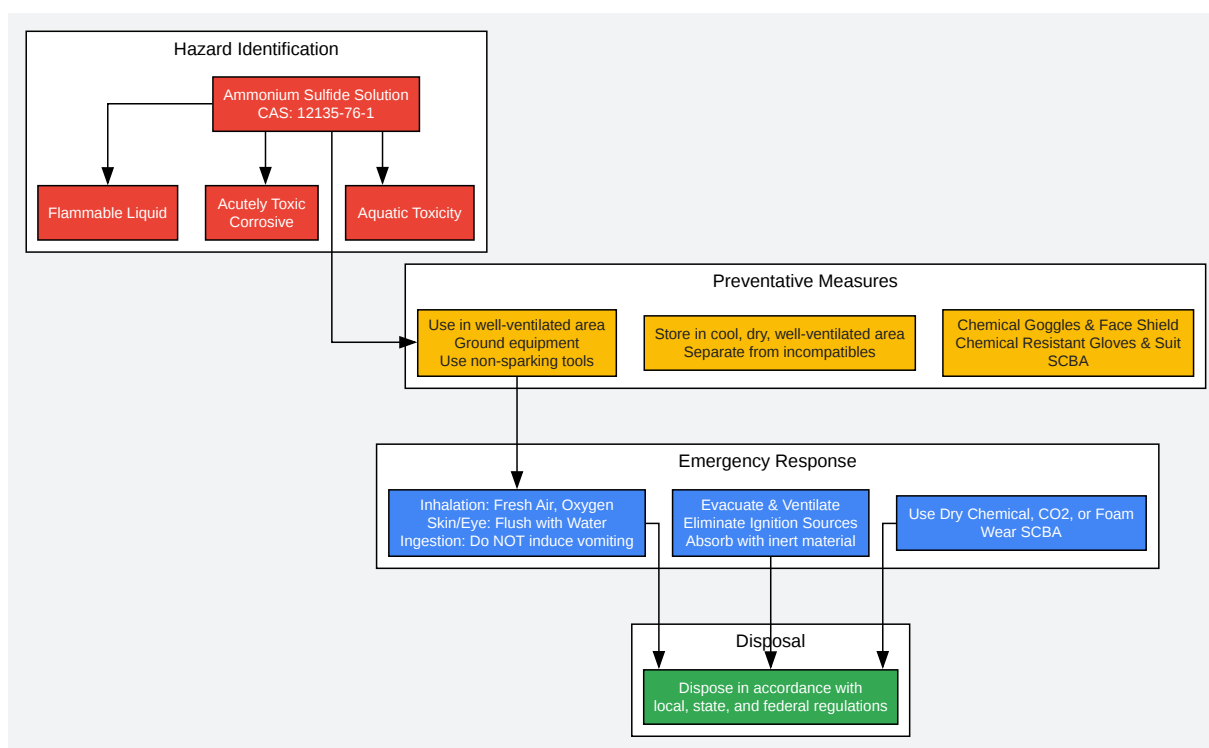
- Spill Response: Evacuate the area and eliminate all ignition sources.[2] Ventilate the area of the spill.[7] Absorb the spill with inert, non-combustible material such as sand or earth.[2][7] Use non-sparking tools for cleanup.[7]
- Disposal: Dispose of contaminated material in a sealed container according to federal, state, and local regulations.[1]

## 5. Firefighting Measures

- Extinguishing Media: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam.[2] For small fires, large quantities of water are suitable.[1]
- Specific Hazards: Flammable liquid and vapor.[9] Vapors can form explosive mixtures with air.[13] Contact with acids liberates toxic and flammable hydrogen sulfide gas.[2] Combustion may produce toxic gases such as sulfur oxides and nitrogen oxides.[13]

## Visualizing Safety Information Flow

The following diagram illustrates the logical flow of safety information and response procedures for handling **ammonium sulfide** solution.



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Caption: Logical flow of safety protocols for **ammonium sulfide** solution.

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